

Structural Characterization of 2-Anilinopyrimidine-5-carbaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 2-Anilinopyrimidine-5-carbaldehyde

CAS No.: 108002-87-5

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Abstract

This technical guide provides a comprehensive overview of the structural characterization of **2-anilinopyrimidine-5-carbaldehyde**, a heterocyclic compound of significant interest in medicinal chemistry and drug development. The 2-anilinopyrimidine scaffold is a well-established pharmacophore, notably recognized for its role in kinase inhibition[1][2][3][4]. This document outlines the key analytical methodologies requisite for the unambiguous elucidation of its molecular structure. We delve into the rationale behind synthetic strategies, the foundational principles of spectroscopic and spectrometric techniques, and the interpretation of the resulting data. Detailed, field-proven protocols are provided for each analytical workflow, ensuring scientific integrity and reproducibility. This guide is intended for researchers, scientists, and drug development professionals engaged in the synthesis and characterization of novel small molecules.

Introduction: The Significance of the 2-Anilinopyrimidine Scaffold

The 2-anilinopyrimidine core is a privileged scaffold in modern drug discovery, forming the backbone of numerous targeted therapies. Its derivatives have shown potent inhibitory activity against a range of protein kinases, which are critical regulators of cellular processes.

Dysregulation of kinase activity is a hallmark of many diseases, including cancer. The aldehyde functionality at the 5-position of the pyrimidine ring offers a versatile synthetic handle for further molecular elaboration, enabling the exploration of structure-activity relationships (SAR) and the development of next-generation therapeutics.

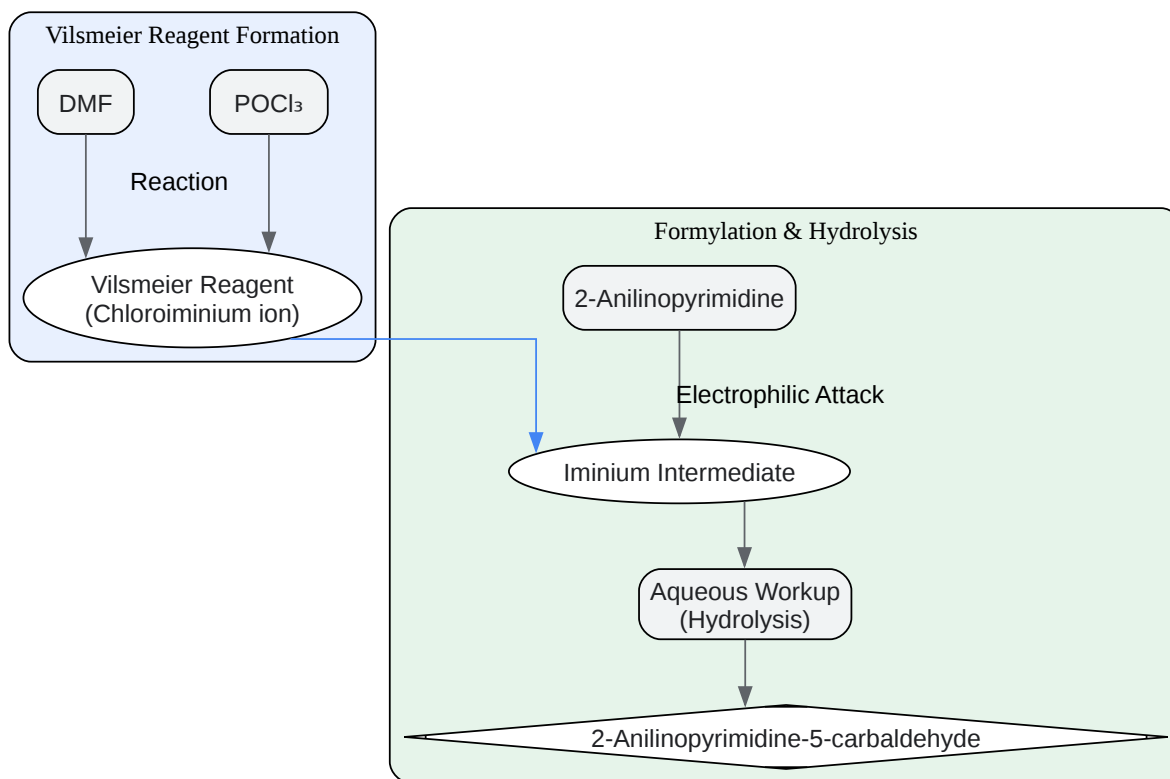
A definitive structural characterization of **2-anilinopyrimidine-5-carbaldehyde** is the foundational step for any subsequent research and development. It validates the synthetic route, confirms the identity of the material, and provides the basis for understanding its chemical behavior and biological activity.

Synthesis and Purification

The synthesis of **2-anilinopyrimidine-5-carbaldehyde** can be approached through several routes. A common and effective method involves the formylation of a 2-anilinopyrimidine precursor using the Vilsmeier-Haack reaction[5][6][7][8]. This reaction utilizes a Vilsmeier reagent, typically generated in situ from phosphorus oxychloride (POCl_3) and a substituted formamide like N,N-dimethylformamide (DMF), to introduce an aldehyde group onto an electron-rich aromatic or heteroaromatic ring. An alternative strategy involves a nucleophilic aromatic substitution ($\text{S}_{\text{N}}\text{Ar}$) reaction, where aniline displaces a suitable leaving group, such as a halogen, from a pre-functionalized pyrimidine ring like 2-chloropyrimidine-5-carbaldehyde[9][10].

Synthetic Workflow: Vilsmeier-Haack Formylation

The Vilsmeier-Haack approach is often preferred for its reliability in formylating activated ring systems. The workflow is conceptually straightforward, involving the formation of the electrophilic Vilsmeier reagent followed by its reaction with the 2-anilinopyrimidine substrate and subsequent hydrolysis.



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Caption: Vilsmeier-Haack reaction workflow for the synthesis of the target compound.

Detailed Synthetic Protocol (Vilsmeier-Haack)

- **Reagent Preparation:** In a flame-dried, three-necked flask equipped with a magnetic stirrer, dropping funnel, and nitrogen inlet, cool N,N-dimethylformamide (DMF, 5 equivalents) to 0°C in an ice bath.

- **Vilsmeier Reagent Formation:** Add phosphorus oxychloride (POCl_3 , 1.5 equivalents) dropwise to the cooled DMF with vigorous stirring, maintaining the temperature below 5°C . Allow the mixture to stir for 30 minutes at 0°C to ensure complete formation of the Vilsmeier reagent.
- **Substrate Addition:** Dissolve 2-anilinopyrimidine (1 equivalent) in a minimal amount of an appropriate inert solvent (e.g., dichloromethane or DMF) and add it dropwise to the reaction mixture.
- **Reaction:** After the addition is complete, allow the reaction to warm to room temperature and then heat to $60\text{--}70^\circ\text{C}$ for 2-4 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- **Quenching and Hydrolysis:** Cool the reaction mixture to 0°C and carefully quench by the slow addition of crushed ice, followed by a saturated aqueous solution of sodium bicarbonate until the pH is neutral. This step hydrolyzes the intermediate iminium salt to the aldehyde.
- **Extraction and Purification:** Extract the aqueous mixture with a suitable organic solvent (e.g., ethyl acetate or dichloromethane). Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product is then purified by column chromatography on silica gel.

Spectroscopic and Spectrometric Characterization

A multi-technique approach is essential for the unambiguous structural elucidation of **2-anilinopyrimidine-5-carbaldehyde**. This typically involves Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for determining the carbon-hydrogen framework of an organic molecule. Both ^1H and ^{13}C NMR, along with two-dimensional techniques like COSY and HMBC, are employed.

The ^1H NMR spectrum provides information on the number of different types of protons, their chemical environment, and their connectivity through spin-spin coupling.

Expected ^1H NMR Data (in DMSO- d_6 , 400 MHz):

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~9.80	s	1H	-CHO	Aldehyde protons are highly deshielded due to the electronegativity of the oxygen and the anisotropic effect of the carbonyl group.
~9.70	s	1H	-NH-	The anilino N-H proton is typically a broad singlet, and its chemical shift can be variable depending on concentration and solvent.
~8.70	s	2H	H-4, H-6	The two pyrimidine protons are equivalent and appear as a sharp singlet. They are deshielded by the adjacent nitrogen atoms and the electron-withdrawing aldehyde group.

~7.70	d	2H	H-2', H-6'	Protons on the aniline ring ortho to the -NH group.
~7.35	t	2H	H-3', H-5'	Protons on the aniline ring meta to the -NH group.
~7.10	t	1H	H-4'	Proton on the aniline ring para to the -NH group.

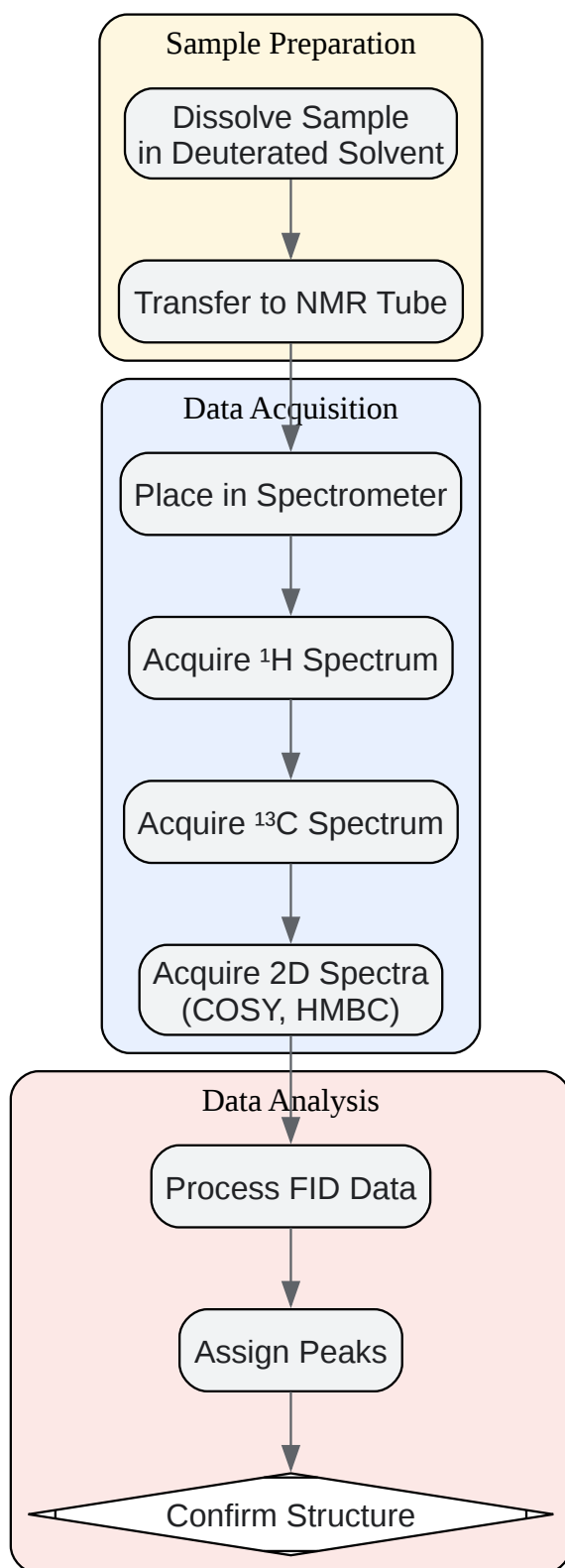
The ^{13}C NMR spectrum reveals the number of non-equivalent carbon atoms and their chemical environments.

Expected ^{13}C NMR Data (in DMSO- d_6 , 100 MHz):

Chemical Shift (δ , ppm)	Assignment	Rationale
~185.0	C=O	The aldehyde carbonyl carbon is highly deshielded.
~162.0	C-2	Carbon atom of the pyrimidine ring attached to the anilino group.
~158.0	C-4, C-6	Equivalent carbon atoms of the pyrimidine ring.
~139.0	C-1'	Quaternary carbon of the aniline ring attached to the nitrogen.
~129.0	C-3', C-5'	Meta carbons of the aniline ring.
~123.0	C-4'	Para carbon of the aniline ring.
~121.0	C-2', C-6'	Ortho carbons of the aniline ring.
~115.0	C-5	Carbon atom of the pyrimidine ring attached to the aldehyde group.

- Sample Preparation: Dissolve approximately 5-10 mg of purified **2-anilinopyrimidine-5-carbaldehyde** in ~0.6 mL of a deuterated solvent (e.g., DMSO- d_6 or $CDCl_3$) in a standard 5 mm NMR tube.
- Data Acquisition: Acquire 1H , ^{13}C , and 2D (COSY, HSQC, HMBC) spectra on a 400 MHz or higher field NMR spectrometer.
- Data Processing: Process the acquired Free Induction Decays (FIDs) using appropriate software (e.g., MestReNova, TopSpin) by applying Fourier transformation, phase correction, and baseline correction.

- Analysis: Calibrate the chemical shifts to the residual solvent peak. Integrate the ^1H signals and assign all peaks based on their chemical shifts, multiplicities, and correlations observed in the 2D spectra.



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Caption: Workflow for structural elucidation by NMR spectroscopy.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the absorption of infrared radiation corresponding to molecular vibrations.

Expected IR Data (ATR):

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
~3300	N-H stretch	Secondary Amine (-NH-)
~3050	C-H stretch (aromatic)	Ar-H
~2850, ~2750	C-H stretch (aldehyde)	-CHO (Fermi doublet)
~1680	C=O stretch	Aldehyde
~1620	N-H bend	Secondary Amine (-NH-)
~1580, ~1490	C=C and C=N stretches	Pyrimidine and Phenyl rings

- Sample Preparation: Place a small amount of the solid sample directly onto the diamond crystal of an Attenuated Total Reflectance (ATR) accessory of an FTIR spectrometer.
- Data Acquisition: Record the spectrum, typically over a range of 4000-400 cm⁻¹.
- Analysis: Identify the characteristic absorption bands and assign them to the corresponding functional groups.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition of a molecule. High-resolution mass spectrometry (HRMS) can determine the exact mass, which can be used to confirm the molecular formula. The fragmentation pattern can also offer structural clues^{[11][12][13]}.

Expected Mass Spectrometry Data (ESI+):

- Molecular Ion: [M+H]⁺ at m/z 199.0773 (calculated for C₁₁H₁₀N₃O⁺). The detection of this ion confirms the molecular weight of the compound.

- **Fragmentation:** Characteristic fragmentation patterns for pyrimidine-containing compounds often involve cleavages of the ring systems or loss of substituents.
- **Sample Preparation:** Prepare a dilute solution of the sample in a suitable solvent (e.g., methanol or acetonitrile).
- **Data Acquisition:** Infuse the sample solution into an electrospray ionization (ESI) source coupled to a high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap).
- **Analysis:** Determine the exact mass of the molecular ion and compare it with the calculated mass for the proposed formula. Analyze any significant fragment ions to corroborate the structure.

Crystallographic Analysis

Single-crystal X-ray diffraction provides the most definitive structural information, including bond lengths, bond angles, and intermolecular interactions in the solid state^{[14][15]}.

Rationale and Expected Outcomes

Obtaining a single crystal of **2-anilinopyrimidine-5-carbaldehyde** would allow for the unambiguous confirmation of its three-dimensional structure. This technique would confirm the connectivity established by NMR and provide insights into the planarity of the molecule and the conformation of the anilino group relative to the pyrimidine ring. Intermolecular interactions, such as hydrogen bonding involving the N-H group, the aldehyde oxygen, and pyrimidine nitrogens, could also be elucidated.

Experimental Protocol: X-ray Crystallography

- **Crystal Growth:** Grow single crystals suitable for X-ray diffraction by slow evaporation of a saturated solution of the compound in an appropriate solvent or solvent mixture (e.g., ethanol/water, ethyl acetate/hexane).
- **Data Collection:** Mount a suitable crystal on a goniometer and collect diffraction data using a single-crystal X-ray diffractometer.
- **Structure Solution and Refinement:** Process the diffraction data and solve the crystal structure using direct methods or Patterson methods. Refine the structural model against the

experimental data to obtain the final structure.

Conclusion

The structural characterization of **2-anilinopyrimidine-5-carbaldehyde** requires a synergistic application of modern analytical techniques. Synthesis via a Vilsmeier-Haack reaction or SNAr substitution, followed by purification, yields the target compound. Its identity and structure are then rigorously established through a combination of NMR spectroscopy (^1H , ^{13}C , 2D), IR spectroscopy, and high-resolution mass spectrometry. Each technique provides a unique and complementary piece of the structural puzzle, and together they allow for the unambiguous confirmation of the molecule's constitution. For absolute proof of structure and to understand its solid-state conformation, single-crystal X-ray analysis is the ultimate arbiter. The protocols and expected data outlined in this guide provide a robust framework for the successful characterization of this important synthetic intermediate.

References

- ResearchGate. Design and Synthesis of 2-anilinopyrimidine Analogues as Dual Inhibitors of CDK9 and CDK12 for cancer therapy: Biological Evaluation and Computational Studies. [\[Link\]](#)
- Google Patents. Method of preparing heterocyclic aldehydes.
- ACS Publications. Mass Spectra of Nucleic Acid Derivatives. Pyrimidines. [\[Link\]](#)
- National Institutes of Health. Spectroscopic details on the molecular structure of pyrimidine-2-thiones heterocyclic compounds: computational and antiviral activity against the main protease enzyme of SARS-CoV-2. [\[Link\]](#)
- ACS Publications. Discovery of Anilinopyrimidines as Dual Inhibitors of c-Met and VEGFR-2: Synthesis, SAR, and Cellular Activity. [\[Link\]](#)
- ACS Publications. N-Heterocyclic Carbenes: Novel Derivatization Reagents for LC-MS Analysis of Aliphatic Aldehydes. [\[Link\]](#)
- Wikipedia. Vilsmeier–Haack reaction. [\[Link\]](#)
- PubChem. 2-Chloropyrimidine-5-carbaldehyde. [\[Link\]](#)

- MDPI. Formylation of 2-Methylpyrimidine-4,6-diol Under the Conditions of the Vilsmeier–Haack Reaction. [\[Link\]](#)
- ResearchGate. Mass Spectrometry for Analysis of Purine and Pyrimidine Compounds. [\[Link\]](#)
- ResearchGate. Synthesis, Spectroscopic Characterization, Structural Studies, and In Vitro Antitumor Activities of Pyridine-3-carbaldehyde Thiosemicarbazone Derivatives. [\[Link\]](#)
- National Institutes of Health. Design, synthesis, biological evaluation and in silico studies of 2-anilino- 4-(benzimidazol- 1-yl)pyrimidine scaffold as antitumor agents. [\[Link\]](#)
- ResearchGate. Preparing and Characterization of Some Heterocyclic Compounds with Studying Their Biological Activity. [\[Link\]](#)
- National Institute of Standards and Technology. 2-Aminopyridine. [\[Link\]](#)
- Chemistry Steps. Vilsmeier-Haack Reaction. [\[Link\]](#)
- Taylor & Francis Online. Analytical Methodology for Characterization of Reactive Starting Materials and Intermediates Commonly Used in the Synthesis of Small Molecule Pharmaceuticals. [\[Link\]](#)
- ResearchGate. A Regioselective Approach to Trisubstituted 2(or 6)-Arylamino pyrimidine-5-carbaldehydes and Their Application in the Synthesis of Structurally and Electronically Unique GAC Base Precursors. [\[Link\]](#)
- National Institutes of Health. Synthesis, Crystal Structure, and Biological Evaluation of Novel 5-Hydroxymethylpyrimidines. [\[Link\]](#)
- MDPI. Synthesis, Electrochemical and Spectroscopic Characterization of Selected Quinolinecarbaldehydes and Their Schiff Base Derivatives. [\[Link\]](#)
- MDPI. Discovery of Novel 2-Substituted Aniline Pyrimidine Based Derivatives as Potent Mer/c-Met Dual Inhibitors with Improvement Bioavailability. [\[Link\]](#)
- Royal Society of Chemistry. Supporting Information for [Article Title]. [\[Link\]](#)

- MDPI. Review of Characteristics and Analytical Methods for Determination of Thiabendazole. [\[Link\]](#)
- SMPDB. Pyrimidine Metabolism. [\[Link\]](#)
- ResearchGate. Consistent supramolecular motifs and different local symmetries in the structures of 2-amino-5-(4-fluorophenyl)-1,3-thiazole-4-carbaldehyde and 2-amino-5-(4-chlorophenyl). [\[Link\]](#)
- ResearchGate. Synthesis, Characterization And Antimicrobial Study of Pd(II) and Pt(II) complexes of 4-methyl-5-Imidazolecarboxaldehyde Thiosem. [\[Link\]](#)
- PubChem. 5-Bromopyridine-2-carbaldehyde. [\[Link\]](#)
- YouTube. Vilsmeier-Haack Reaction. [\[Link\]](#)
- National Institutes of Health. Spectroscopic characterization, DFT, antimicrobial activity and molecular docking studies on 4,5-bis[(E)-2-phenylethenyl]-1H,1'H-2,2'-biimidazole. [\[Link\]](#)
- PubMed. Design and synthesis of novel annulated thienopyrimidines as phosphodiesterase 5 (PDE5) inhibitors. [\[Link\]](#)
- Growing Science. Vilsmeier-Haack reagent: A facile synthesis of 2-(4-chloro-3,3-dimethyl-7. [\[Link\]](#)
- Scientific Research Publishing. Mass Spectral Fragmentation Modes of Some New Pyrimidinethiones, Thiazolo[3,2-a]Pyrimidines and Bis-Pyrimidines. [\[Link\]](#)
- Indian Academy of Sciences. Electronic and vibrational spectra of 2,4,6-trichloro- and 6-chloro-2,4-dimethoxypyrimidine. [\[Link\]](#)
- Journal of the Serbian Chemical Society. Green chemical principles based regioselective functionalization of 2,4,6-trichloropyrimidine-5-carbaldehyde: Application in the synthesis of new pyrimidines and pyrrolopyrimidine. [\[Link\]](#)
- PubChem. 2-(2-Methoxypropyl)pyrimidine-5-carbaldehyde. [\[Link\]](#)

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Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. pubs.acs.org \[pubs.acs.org\]](#)
- [3. Design, synthesis, biological evaluation and in silico studies of 2-anilino- 4-\(benzimidazol-1-yl\)pyrimidine scaffold as antitumor agents - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. mdpi.com \[mdpi.com\]](#)
- [5. Vilsmeier–Haack reaction - Wikipedia \[en.wikipedia.org\]](#)
- [6. mdpi.com \[mdpi.com\]](#)
- [7. Vilsmeier-Haack Reaction - Chemistry Steps \[chemistrysteps.com\]](#)
- [8. m.youtube.com \[m.youtube.com\]](#)
- [9. 2-Chloropyrimidine-5-carbaldehyde | C5H3ClN2O | CID 21698350 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [10. researchgate.net \[researchgate.net\]](#)
- [11. pubs.acs.org \[pubs.acs.org\]](#)
- [12. researchgate.net \[researchgate.net\]](#)
- [13. article.sapub.org \[article.sapub.org\]](#)
- [14. Synthesis, Crystal Structure, and Biological Evaluation of Novel 5-Hydroxymethylpyrimidines - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [15. researchgate.net \[researchgate.net\]](#)
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